

Application Notes and Protocols for PI4K-IN-1 In Vitro Kinase Assay

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Compound of Interest

Compound Name: PI4K-IN-1
Cat. No.: B15606865

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These application notes provide a detailed protocol for conducting an in vitro kinase assay to evaluate the inhibitory activity of **PI4K-IN-1** against phosphatidylinositol 4-kinases (PI4Ks). This document is intended for researchers, scientists, and drug development professionals engaged in the study of phosphoinositide signaling pathways and the characterization of kinase inhibitors.

Introduction

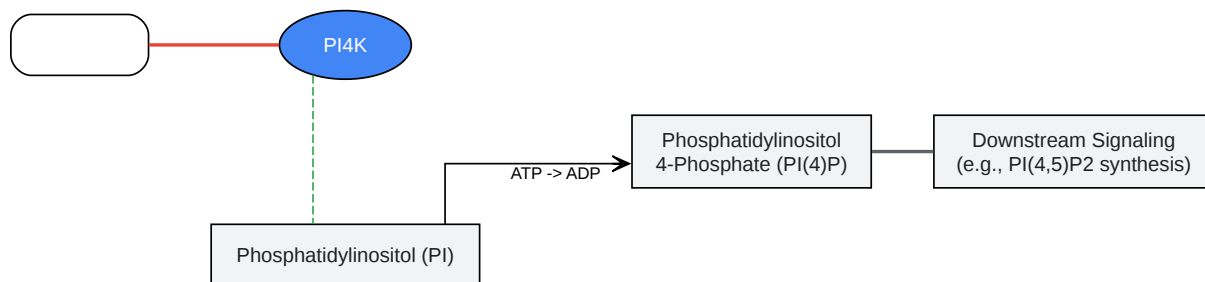
Phosphatidylinositol 4-kinases (PI4Ks) are a family of lipid kinases that phosphorylate phosphatidylinositol (PI) at the 4'-hydroxyl group of the inositol ring to produce phosphatidylinositol 4-phosphate (PI(4)P).[1][2] PI(4)P is a crucial precursor for the synthesis of other important signaling phosphoinositides, such as PI(4,5)P₂, and is itself a signaling molecule involved in regulating various cellular processes including membrane trafficking, cytoskeletal organization, and signal transduction.[1][2] The PI4K family is divided into two types, Type II and Type III, based on their molecular weight and biochemical properties.[2]

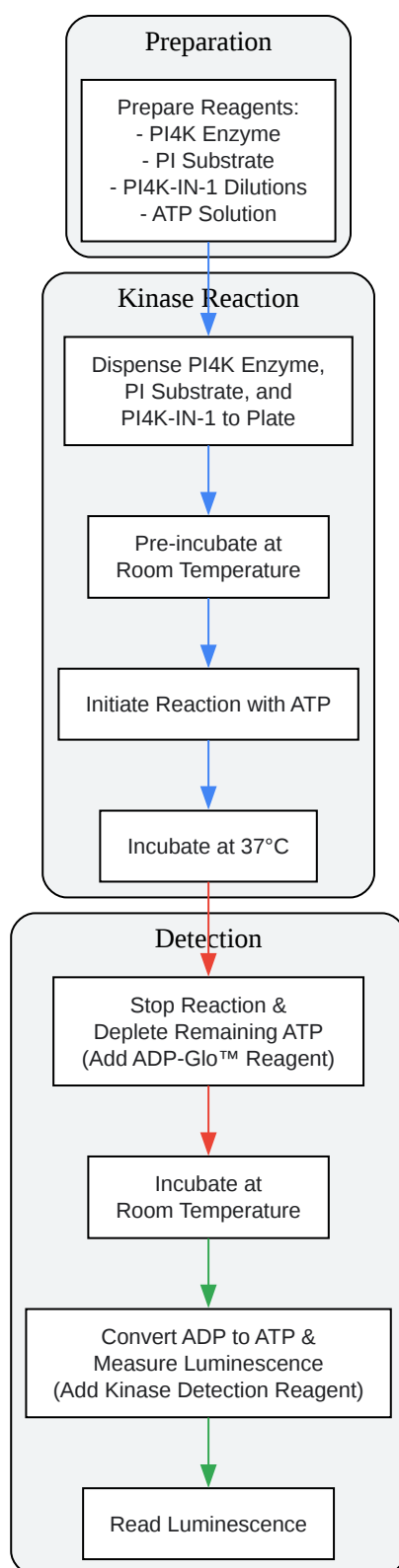
PI4K-IN-1 is a potent inhibitor of Type III PI4Ks, with a significantly higher potency for PI4KIII α (pIC₅₀ of 9.0) compared to PI4KIII β (pIC₅₀ of 6.6).[3] It also exhibits some inhibitory activity against PI3K isoforms at higher concentrations.[3] In vitro kinase assays are essential for

determining the potency and selectivity of inhibitors like **PI4K-IN-1**. This document describes a common method for assessing PI4K activity and its inhibition by **PI4K-IN-1** using a bioluminescence-based assay that measures ADP production.

Signaling Pathway and Inhibition

PI4Ks play a fundamental role in the phosphoinositide signaling cascade. The diagram below illustrates the phosphorylation of phosphatidylinositol (PI) to phosphatidylinositol 4-phosphate (PI(4)P) by PI4K. PI(4)P can then be further phosphorylated by other kinases to generate a variety of signaling molecules. **PI4K-IN-1** directly inhibits the catalytic activity of PI4K, thereby blocking the production of PI(4)P.





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